

# Hydrogen Bromide: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hydrogen bromide*

Cat. No.: *B145481*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of the core properties of **hydrogen bromide** (HBr), a compound of significant interest in chemical synthesis and pharmaceutical development. This document consolidates essential data on its physical, chemical, thermodynamic, and spectral properties, alongside safety information and key applications.

## Physical and Chemical Properties

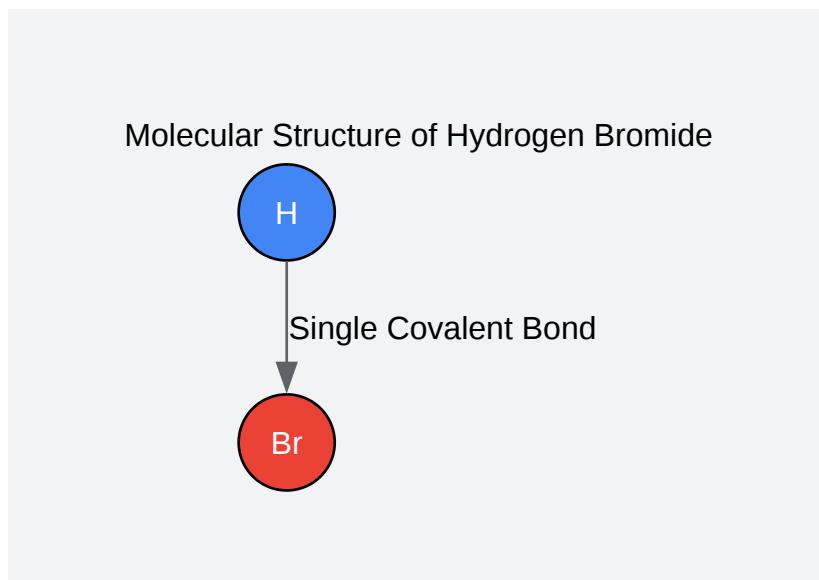
**Hydrogen bromide** is a colorless, acrid-smelling gas at standard temperature and pressure. It is a diatomic molecule consisting of a hydrogen atom and a bromine atom joined by a single covalent bond. HBr is highly soluble in water, forming hydrobromic acid, a strong mineral acid. It is also soluble in alcohols and other organic solvents.

Table 1: Fundamental Physical and Chemical Properties of **Hydrogen Bromide**

Property	Value
Molecular Formula	HBr
Molar Mass	80.91 g/mol
Appearance	Colorless gas
Odor	Acrid, pungent, irritating
Melting Point	-86.9 °C (-124.4 °F; 186.2 K)
Boiling Point	-66.8 °C (-88.2 °F; 206.3 K)
Density (gas, 25 °C)	3.307 g/L
Vapor Pressure (at 21 °C)	2.308 MPa
Solubility in Water	221 g/100 mL (0 °C), 193 g/100 mL (20 °C), 130 g/100 mL (100 °C)
Acidity (pKa)	~ -9
Dipole Moment	0.82 D

## Molecular Structure and Bonding

The **hydrogen bromide** molecule has a linear molecular shape. The bonding between hydrogen and bromine is a polar covalent bond, with the more electronegative bromine atom carrying a partial negative charge.



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Molecular structure of HBr.

## Thermodynamic Properties

The thermodynamic properties of **hydrogen bromide** are crucial for understanding its behavior in chemical reactions.

Table 2: Thermodynamic Properties of **Hydrogen Bromide** (at 298.15 K)

Property	Value
Standard Molar Enthalpy of Formation (gas)	-36.4 kJ/mol
Standard Molar Entropy (gas)	198.70 J/(K·mol)
Molar Heat Capacity at Constant Pressure (gas)	29.14 J/(K·mol)
Enthalpy of Vaporization	12.69 kJ/mol (at 25°C)

## Spectral Properties

Spectroscopic data is vital for the identification and characterization of **hydrogen bromide**.

Table 3: Key Spectral Data for **Hydrogen Bromide**

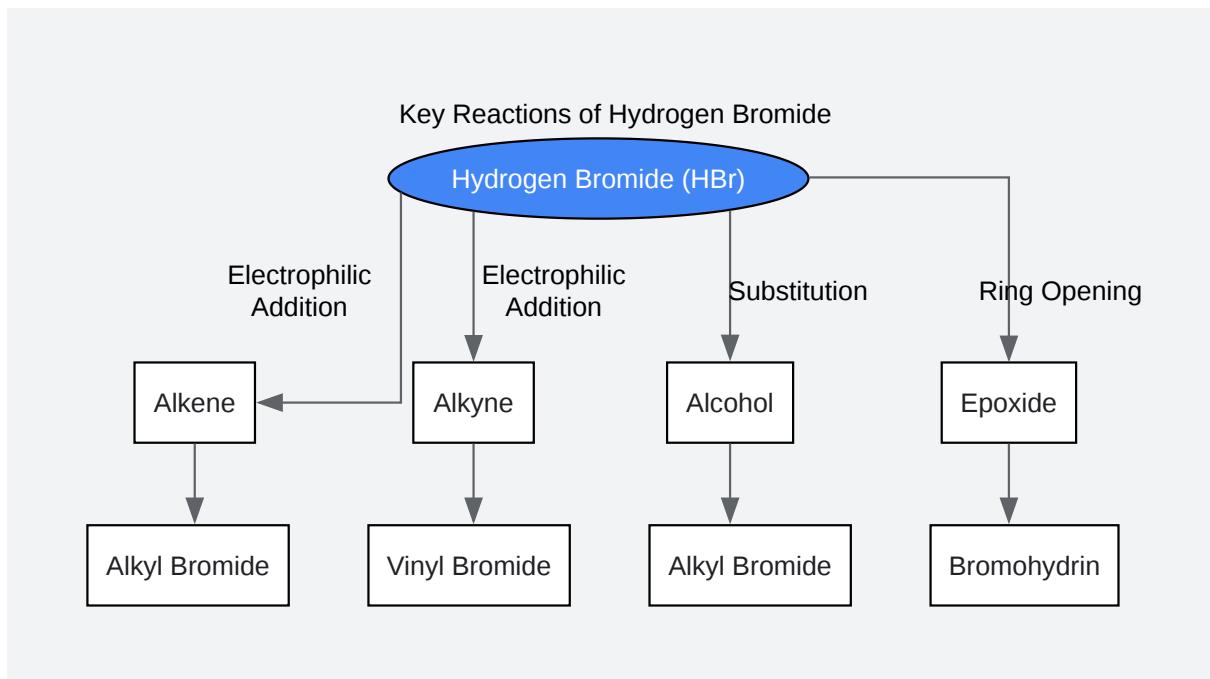
Spectroscopic Technique	Key Features
Infrared (IR) Spectroscopy	Fundamental vibrational band centers for HBr <sub>79</sub> and HBr <sub>81</sub> are at 2558.94 cm <sup>-1</sup> and 2558.56 cm <sup>-1</sup> , respectively.
Raman Spectroscopy	Shows vibrational frequencies that are slightly lower in solution compared to the gaseous state.
UV-Vis Spectroscopy	Exhibits absorption in the far-ultraviolet region.
Mass Spectrometry	The mass spectrum shows peaks corresponding to the HBr isotopologues.

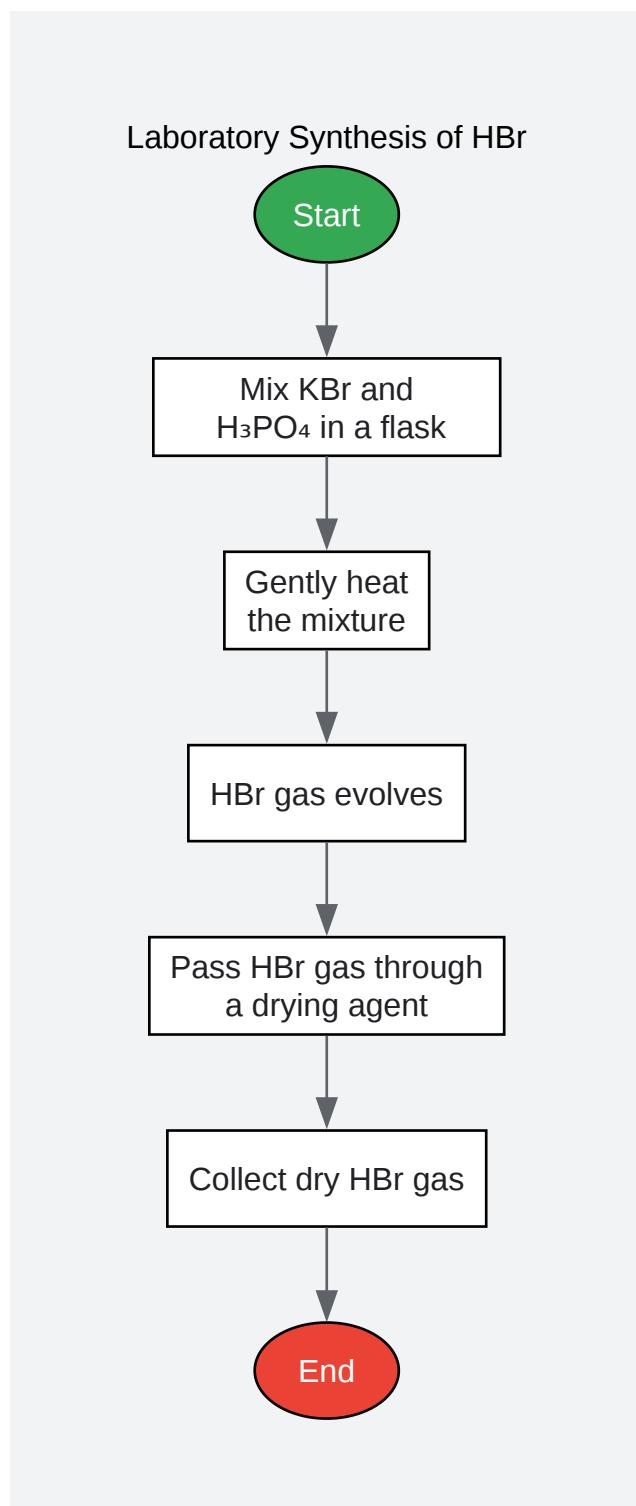
## Chemical Reactions and Applications in Drug Development

**Hydrogen bromide** is a key reagent in organic synthesis, particularly in the pharmaceutical industry for the production of active pharmaceutical ingredients (APIs). Its primary role is in the introduction of bromine into organic molecules.

### Key Chemical Reactions

- Electrophilic Addition to Alkenes and Alkynes: HBr adds across double and triple bonds to form alkyl and vinyl bromides, respectively.
- Reaction with Alcohols: It is used to convert alcohols to alkyl bromides.
- Ring-Opening of Epoxides and Lactones: HBr can open epoxide and lactone rings.
- Catalysis: Hydrobromic acid can act as a catalyst in various organic reactions.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)